

# Application Notes and Protocols for MTPPA In Vitro Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

MTPPA (4-methyl-N-(4-(4-methylpiperazin-1-yl)phenyl)-3-(1H-pyrazolo[3,4-b]pyridin-5-yl)pyrimidin-2-amine) is a novel synthetic compound featuring a pyrazolo[3,4-b]pyridine pyrimidine core. This structural motif is prevalent in a class of molecules known for their potent inhibitory activity against various protein kinases.[1][2][3] Kinase inhibitors have emerged as a crucial class of therapeutics, particularly in oncology, by targeting signaling pathways that are often dysregulated in cancer. These application notes provide detailed protocols for a panel of in vitro cell-based assays to characterize the biological activity of MTPPA, focusing on its potential as an anticancer agent. The proposed mechanism of action involves the inhibition of key kinases within cellular signaling pathways, such as the PI3K/Akt/mTOR pathway, which is a central regulator of cell growth, proliferation, and survival.[4][5][6][7][8]

## **Data Presentation: In Vitro Efficacy of MTPPA**

The following table summarizes representative quantitative data for **MTPPA** across various in vitro assays. Note: The data presented here are for illustrative purposes to demonstrate the application of the described protocols.

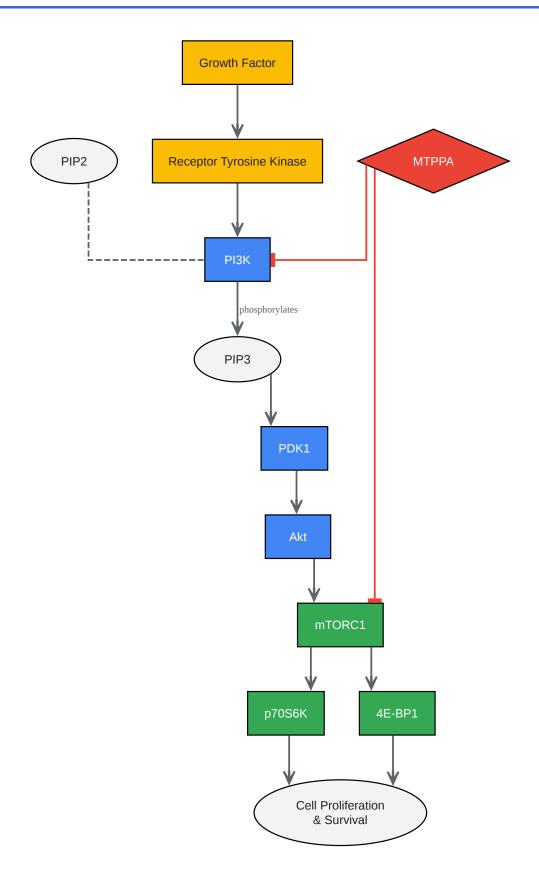


Assay Type	Cell Line	Parameter	MTPPA Value
Cell Viability	MCF-7 (Breast Cancer)	IC50	8.5 μΜ
HCT116 (Colon Cancer)	IC50	12.2 μΜ	
A549 (Lung Cancer)	IC50	15.7 μΜ	
Apoptosis Induction	MCF-7	% Apoptotic Cells (at 10 μM)	45%
Cell Cycle Arrest	MCF-7	% G2/M Arrest (at 10 μM)	60%

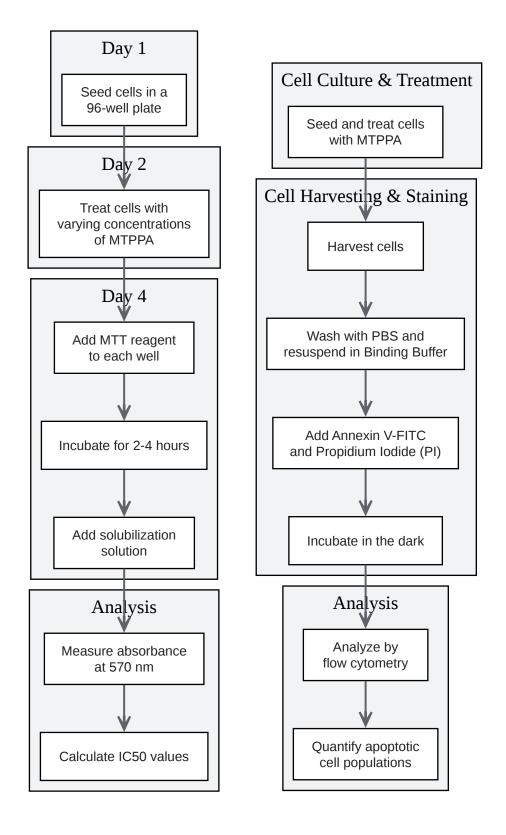
## **Signaling Pathway**

The diagram below illustrates the hypothesized signaling pathway affected by MTPPA. Based on its structural similarity to other pyrazolopyrimidine derivatives, MTPPA is postulated to inhibit kinases within the PI3K/Akt/mTOR signaling cascade, a critical pathway in cancer cell proliferation and survival.[1][4]

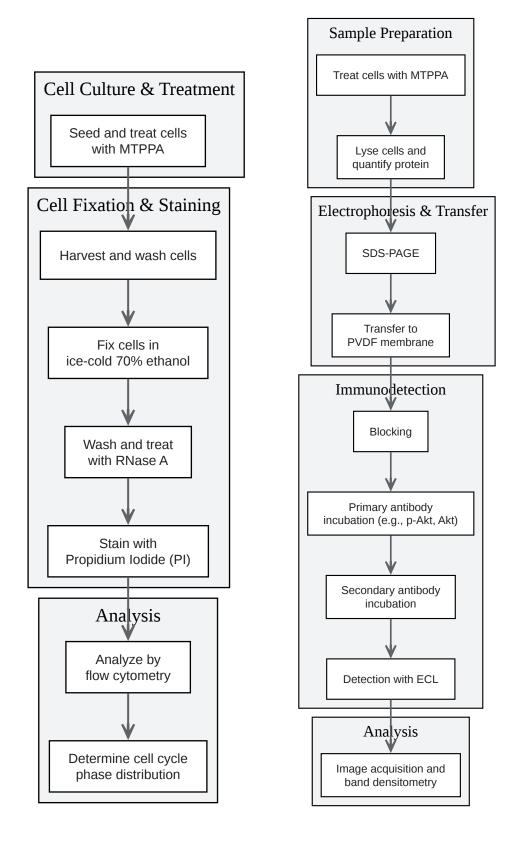












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